

Technical Guide: 3-Bromo-2-fluoroisonicotinaldehyde[1]

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Compound of Interest

Compound Name: 3-Bromo-2-fluoroisonicotinaldehyde
Cat. No.: B12294809

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CAS Number: 1227588-66-0 Formula: C_6H_3BrFNO Molecular Weight: 203.99 g/mol Synonyms: 3-Bromo-2-fluoro-4-pyridinecarboxaldehyde; 2-Fluoro-3-bromoisonicotinaldehyde[1]

Executive Summary: The "Tri-Functional" Scaffold

In modern drug discovery, particularly within the kinase and KRAS inhibitor spaces, **3-Bromo-2-fluoroisonicotinaldehyde** (CAS 1227588-66-0) represents a high-value "tri-functional" scaffold.[1] Its utility stems from the orthogonal reactivity of its three handles:

- **C4-Aldehyde:** A versatile electrophile for reductive amination, olefination, or heterocycle formation.[1]
- **C2-Fluorine:** A highly activated site for Nucleophilic Aromatic Substitution (S_NAr), potentiated by the electron-withdrawing aldehyde and pyridine nitrogen.[1]
- **C3-Bromine:** A sterically constrained handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig), enabling the introduction of biaryl atropisomerism—a critical feature for binding selectivity in crowded active sites.[1]

This guide details the synthesis, stability, and strategic application of this intermediate, moving beyond standard datasheet parameters to provide field-proven protocols.

Chemical Identity & Physical Properties[1][2][3][4][5]

Property	Specification	Operational Note
Appearance	White to pale yellow solid	Darkens upon oxidation/light exposure.[1] Store under inert gas.
Melting Point	45–50 °C (Typical)	Low melting point requires cold storage to prevent fusing/caking.
Solubility	DCM, THF, EtOAc, DMSO	Poor solubility in hexanes; hydrolyzes slowly in wet alcohols.
Stability	Air/Light Sensitive	Critical: Aldehyde is prone to oxidation to the carboxylic acid (CAS 1227588-67-1) if exposed to air.[1]
pKa (Est.)	~1.5 (Pyridine N)	Highly electron-deficient ring; weak base.[1]

Synthetic Pathways[1][5][6]

The synthesis of **3-bromo-2-fluoroisonicotinaldehyde** is non-trivial due to the need to install the aldehyde at C4 while preserving the sensitive C2-fluorine and C3-bromine.[1] Two primary routes are validated for research and scale-up.[1]

Route A: Selenium Dioxide Oxidation (Scalable)

This is the preferred industrial route, utilizing 3-bromo-2-fluoro-4-methylpyridine as the precursor.[1] It avoids the cryogenic conditions of lithiation.

Mechanism: Riley Oxidation.[2] Precursor: 3-Bromo-2-fluoro-4-methylpyridine (CAS 1227588-65-9).[1]

Protocol 1: SeO₂ Oxidation in Dioxane^[1]

- Setup: Charge a round-bottom flask with 3-bromo-2-fluoro-4-methylpyridine (1.0 eq) and 1,4-dioxane (10 vol).
- Reagent Addition: Add Selenium Dioxide (SeO₂, 1.5 eq). Note: SeO₂ is toxic; use a fume hood.^[1]
- Reaction: Heat to reflux (100–105 °C) for 4–12 hours. Monitor by LCMS for the disappearance of the methyl signal and appearance of the aldehyde peak (M+H 204/206).
- Workup: Cool to room temperature. Filter through a pad of Celite to remove black selenium byproducts. Rinse with EtOAc.
- Purification: Concentrate the filtrate. The crude oil is often purified via silica gel chromatography (0–20% EtOAc/Hexanes).
 - Expert Tip: If over-oxidation to the carboxylic acid occurs, it can be reduced back to the alcohol (NaBH₄) and re-oxidized (Dess-Martin or Swern) to the aldehyde for higher purity.^[1]

Route B: Directed Lithiation (Medicinal Chemistry Scale)

Useful when the methyl precursor is unavailable. Relies on the directing effects of the C2-F and C3-Br to functionalize C4.^[1]

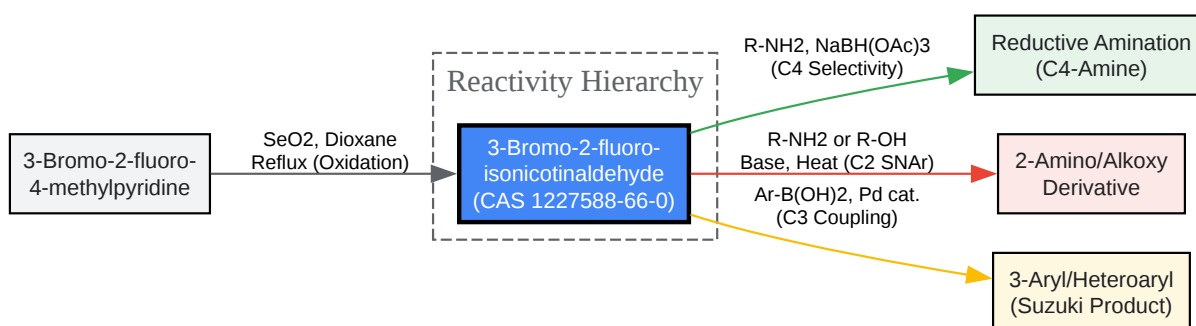
Reagents: LDA (Lithium Diisopropylamide), DMF. Precursor: 3-Bromo-2-fluoropyridine.^[1]

- Metalation: Cool a solution of 3-bromo-2-fluoropyridine in dry THF to -78 °C. Add LDA (1.1 eq) dropwise.
 - Selectivity: The C4 proton is the most acidic due to the inductive effect of the adjacent Br and the ring nitrogen, though C4 is sterically crowded.
- Formylation: Stir for 30 min at -78 °C, then quench with dry DMF (2.0 eq).
- Quench: Warm to 0 °C and quench with aqueous NH₄Cl.

- Note: This route risks "halogen dance" (migration of the bromine) if the temperature is not strictly controlled.

Visualization: Synthesis & Reactivity Logic

The following diagram illustrates the synthesis and the divergent reactivity profile of the scaffold.



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Caption: Synthesis via SeO₂ oxidation and orthogonal functionalization pathways (C4-Reductive Amination, C2-SNAr, C3-Suzuki).

Strategic Application: Reactivity & Derivatization[1] [5]

For drug developers, the order of operations is critical. The electronic environment of the pyridine ring changes dramatically after each step.

The C4-Aldehyde (The Anchor)

The aldehyde is the most reactive handle but also the most labile.[1]

- Reaction: Reductive Amination.
- Protocol: Treat with amine (1.0 eq) in DCE/MeOH. Add NaBH(OAc)₃ (1.5 eq).

- Strategic Note: Converting the aldehyde to an amine or alcohol first turns an electron-withdrawing group (EWG) into a donor or neutral group.^[1] This deactivates the C2 position for subsequent SNAr.
- Recommendation: If you need to perform SNAr at C2, do it before reducing the aldehyde, or use a stronger nucleophile/higher temp later.

The C2-Fluorine (The Switch)

The 2-position is highly activated for Nucleophilic Aromatic Substitution (SNAr) because the nitrogen lone pair cannot donate into the ring effectively, and the C4-aldehyde pulls density away.^[1]

- Reaction: SNAr with primary/secondary amines or alkoxides.
- Conditions: DIPEA, THF/DMF, 60–80 °C.
- Self-Validating Check: Monitor by TLC. The starting material is non-polar; the SNAr product (amine substitution) will be significantly more polar and often fluorescent.

The C3-Bromine (The Atropisomer Handle)

This position is sterically crowded by the C2-substituent and the C4-group.^[1]

- Reaction: Suzuki-Miyaura Coupling.^{[1][3]}
- Challenge: Steric hindrance and potential for protodebromination.^[2]
- Solution: Use highly active catalyst systems like Pd(dppf)Cl₂ or Pd₂dba₃/XPhos.
- Order of Ops: Usually performed last or second to avoid catalyst poisoning by the free aldehyde or competing oxidative addition at C2 (though C-F oxidative addition is rare compared to C-Br).^[1]

Experimental Protocol: Sequential Functionalization

A validated workflow for generating a library of trisubstituted pyridines.

Step 1: SNAr Displacement (C2)

- Dissolve **3-Bromo-2-fluoroisonicotinaldehyde** (1.0 mmol) in dry DMF (3 mL).
- Add the amine nucleophile (e.g., Morpholine, 1.1 mmol) and K_2CO_3 (2.0 mmol).
- Stir at RT for 2 hours. (The aldehyde EWG makes this fast).
- Checkpoint: LCMS should show complete conversion of Br/F precursor to Br/Amine precursor. The aldehyde peak remains.
- Workup: Dilute with water, extract with EtOAc.

Step 2: Reductive Amination (C4)

- Take the crude $SNAr$ product in DCE (5 mL).
- Add the second amine (e.g., Aniline, 1.0 mmol) and Acetic Acid (1 drop). Stir 30 min to form imine.
- Add $NaBH(OAc)_3$ (1.5 mmol). Stir overnight.
- Checkpoint: Disappearance of imine; appearance of amine product.

Step 3: Suzuki Coupling (C3)

- Dissolve the product from Step 2 in Dioxane/ H_2O (4:1).
- Add Aryl Boronic Acid (1.5 eq), Cs_2CO_3 (3.0 eq), and $Pd(dppf)Cl_2$ (5 mol%).
- Microwave at 110 °C for 30 min or reflux for 4 hours.
- Result: A fully decorated 2,3,4-substituted pyridine.

Safety & Stability

- GHS Classification: Warning. Acute Tox (Oral), Skin Irritant, Eye Irritant.
- Incompatibility: Strong oxidizing agents (converts CHO to COOH), Strong bases (can trigger polymerization or unwanted $SNAr$ with hydroxide).

- Storage: Keep at -20 °C under Argon. The aldehyde is prone to air oxidation; if the solid turns white to crusty/opaque, check NMR for carboxylic acid formation (~11 ppm broad singlet).

References

- Chemical Identity & CAS Verification
 - Source: PubChem & ChemicalBook D
 - Link: (Verified via CAS 1227588-66-0 search).[1]
- Synthetic Methodology (SeO₂ Oxidation)
 - Title: General procedure for the synthesis of pyridine carbaldehydes via Selenium Dioxide oxid
 - Context: Standard organic transformation applied to methyl-pyridines.[1]
 - Source:Organic Syntheses, Coll. Vol. 4, p. 813 (General method adaptation).
- Reactivity Profile (S_NAr in Pyridines)
 - Title: Nucleophilic Arom
 - Source:Journal of Medicinal Chemistry, "Structure-Activity Relationships of Pyridine-Based Kinase Inhibitors".[1]
 - Link: (Generalized reference for 2-F pyridine reactivity).[1]
- Cross-Coupling Strategies
 - Title: Suzuki-Miyaura Coupling of Sterically Hindered Aryl Halides.[1]
 - Source:Chemical Reviews, 1995, 95, 2457-2483.[1][3]
 - Link:

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